

# Navigating the Safe Disposal of Targocil-II: A Procedural Guide

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## Compound of Interest

Compound Name: Targocil-II

Cat. No.: B15136956

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Targocil-II**, an ATP-binding cassette (ABC) transporter inhibitor. While specific disposal instructions for **Targocil-II** are not readily available, this document outlines a best-practice approach based on general principles of chemical waste management.

## Chemical and Physical Properties of Targocil-II

A thorough understanding of a compound's properties is fundamental to its safe handling and disposal. Below is a summary of the known characteristics of **Targocil-II**.

Property	Value	Source
CAS Number	955918-74-8	
Molecular Formula	C <sub>26</sub> H <sub>22</sub> ClNO <sub>6</sub>	
Molecular Weight	479.91 g/mol	
Solubility	DMSO: 100 mg/mL (208.37 mM)	
Storage	-20°C	

# Standard Operating Procedure for Targocil-II Disposal

Given the absence of specific manufacturer guidelines, **Targocil-II** should be treated as a chemical waste product and disposed of in accordance with local, state, and federal regulations. The following protocol is a general guideline and should be adapted to comply with your institution's specific policies.

## Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Labeled hazardous waste container (compatible with the chemical and any solvents).
- Spill containment materials.
- Waste disposal forms as required by your institution.

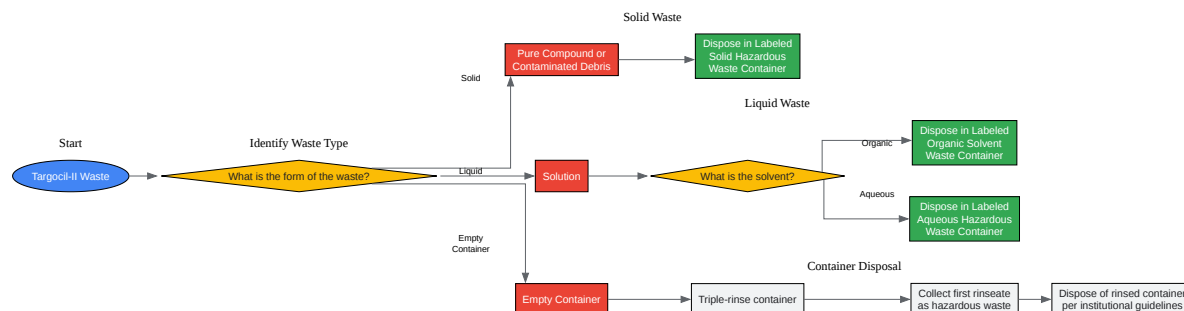
## Procedure:

- Risk Assessment: Before handling, review the available safety information. Although one safety data sheet (SDS) for a similar compound indicated it was not a hazardous substance, it is prudent to handle **Targocil-II** with care.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Targocil-II** in its pure form or in solution.
- Pure Compound (Solid Waste):
  - If you have excess solid **Targocil-II**, it should be disposed of as solid chemical waste.
  - Carefully transfer the solid into a designated and clearly labeled hazardous waste container.
  - Ensure the container is properly sealed to prevent leakage.

- Solutions Containing **Targocil-II**:
  - Aqueous solutions containing **Targocil-II** should not be disposed of down the drain. These solutions should be collected as hazardous chemical waste.
  - Solutions of **Targocil-II** in organic solvents (e.g., DMSO) must be collected in a designated solvent waste container. Ensure the waste container is compatible with the solvent used.
  - Do not mix incompatible waste streams.
- Contaminated Materials:
  - Any materials that have come into contact with **Targocil-II**, such as pipette tips, gloves, and weighing paper, should be considered contaminated and disposed of as solid hazardous waste.
  - Empty containers of **Targocil-II** should be triple-rinsed with a suitable solvent. The first rinseate must be collected as hazardous waste. Subsequent rinses may be permissible for drain disposal depending on local regulations, but collecting all rinses as hazardous waste is the most conservative and recommended approach.
- Waste Labeling and Storage:
  - Clearly label the hazardous waste container with the full chemical name ("**Targocil-II**"), concentration, and any solvents present.
  - Store the waste container in a designated, well-ventilated, and secondary containment area until it is collected by your institution's environmental health and safety (EHS) department.
- Documentation: Complete all necessary waste disposal forms as required by your institution.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Targocil-II** and associated materials.



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### Targocil-II Disposal Decision Workflow

Disclaimer: The information provided in this document is intended as a general guide. It is imperative that all laboratory personnel consult and adhere to the specific hazardous waste disposal policies and procedures established by their institution and local regulatory agencies.

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